

# Essential Safety and Logistical Information for Handling Dimethyl Adipate-d4-1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dimethyl adipate-d4-1*

Cat. No.: *B15554209*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides immediate and essential safety and logistical information for **Dimethyl adipate-d4-1**, including operational and disposal plans, to ensure laboratory safety and build trust through value beyond the product itself.

## Hazard Identification and Classification

**Dimethyl adipate-d4-1** is a deuterated form of Dimethyl adipate. While some safety data sheets (SDS) for the non-deuterated form may classify it as non-hazardous, other sources indicate potential hazards. To ensure the highest level of safety, it is prudent to handle this compound with the assumption of the following hazards<sup>[1]</sup>:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Physical and Chemical Properties

A summary of the relevant physical and chemical properties of Dimethyl adipate and its deuterated form is provided in the table below.

Property	Value
Appearance	Colorless liquid
Molecular Formula	C <sub>8</sub> H <sub>10</sub> D <sub>4</sub> O <sub>4</sub>
Molecular Weight	178.22 g/mol
Boiling Point	109-110 °C at 14 mmHg
Melting Point	8 °C
Flash Point	107 °C (224.6 °F) - Closed Cup
Density	1.062 g/mL at 20 °C
Solubility	Insoluble in water. Soluble in alcohol, ether, and acetic acid. <a href="#">[2]</a>
Autoignition Temperature	360 °C (680 °F)
Lower Explosive Limit (LEL)	0.81% <a href="#">[3]</a> <a href="#">[4]</a>
Upper Explosive Limit (UEL)	8.1% <a href="#">[3]</a> <a href="#">[4]</a>

## Occupational Exposure Limits

While specific occupational exposure limits for **Dimethyl adipate-d4-1** have not been established, a limit for the non-deuterated form has been set by the German TRGS 900[\[5\]](#). It is advisable to adhere to this limit as a precautionary measure.

Jurisdiction	Limit
Germany (TRGS 900)	1.2 ppm (8 mg/m <sup>3</sup> ) - AGW (Vapour and aerosols) <a href="#">[5]</a>

## Operational Plan: Safe Handling Protocol

A systematic approach to handling **Dimethyl adipate-d4-1** is crucial to minimize exposure and ensure a safe laboratory environment.

## Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors[6].
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area[1].

## Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling **Dimethyl adipate-d4-1**:

- Eye Protection: Chemical safety goggles or a face shield to protect against splashes[6].
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn. Always inspect gloves for any signs of degradation before use[6].
- Skin and Body Protection: A lab coat or chemical-resistant apron is necessary to prevent skin contact[6].
- Respiratory Protection: If working outside of a fume hood or in an area with inadequate ventilation, a NIOSH-approved respirator with an appropriate organic vapor cartridge is recommended[6].

## Handling Procedures

- Avoid direct contact with the skin, eyes, and clothing[7].
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled[8].
- Keep the container tightly closed when not in use to prevent the release of vapors and potential contamination from atmospheric moisture, which is a common issue with deuterated solvents[8].
- Use the smallest amount of the chemical necessary for the experiment to minimize waste.
- Ground and bond containers when transferring large volumes to prevent static discharge.

## Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases[6][7].
- Keep containers securely sealed and protected from physical damage[9].
- Store away from sources of heat and ignition[7].

## Disposal Plan

Proper disposal of **Dimethyl adipate-d4-1** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Characterization:** Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations for complete and accurate classification[6].
- **Waste Collection:** Collect waste **Dimethyl adipate-d4-1** and any materials contaminated with it (e.g., pipette tips, gloves, absorbent pads) in a dedicated, properly labeled, and sealed waste container.
- **Disposal Method:** Do not pour down the drain or dispose of with general laboratory trash. Arrange for the disposal of chemical waste through a licensed and reputable waste disposal company[5]. The primary methods for flammable liquid disposal are solidification and removal by a certified service[10].

## Experimental Protocol: General Procedure for Handling a Liquid Reagent

This protocol outlines a standard procedure for safely handling a liquid chemical like **Dimethyl adipate-d4-1**.

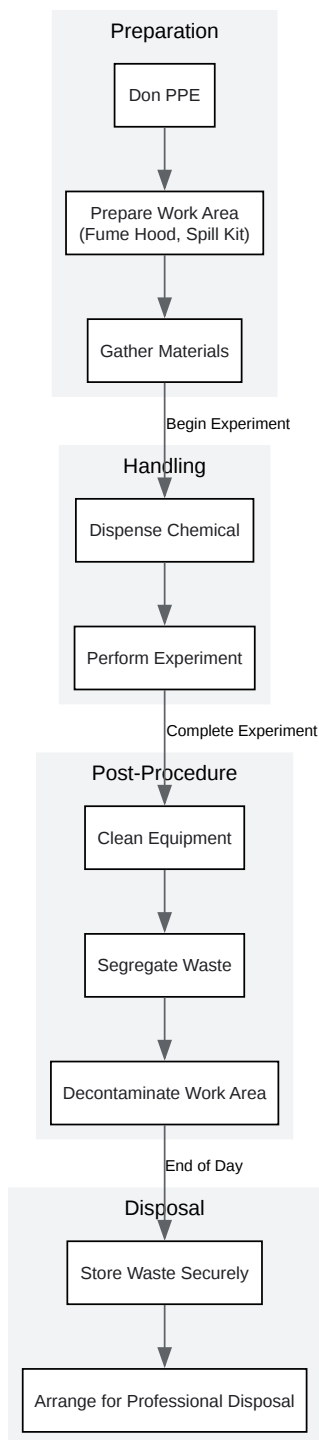
- **Preparation:**
  - Ensure all necessary PPE is worn correctly.

- Verify that the fume hood is functioning properly.
- Assemble all required glassware and equipment. Ensure glassware is clean and dry to prevent contamination.
- Have a spill kit readily available.
- Dispensing:
  - Place the **Dimethyl adipate-d4-1** container in the fume hood.
  - Carefully open the container.
  - Use a clean, dry pipette or syringe to transfer the desired volume of the liquid.
  - Immediately recap the container securely.
- Reaction/Use:
  - Add the dispensed liquid to the reaction vessel or experimental setup within the fume hood.
  - Monitor the experiment for any unexpected changes.
- Post-Procedure:
  - Clean any contaminated glassware and equipment according to standard laboratory procedures.
  - Dispose of all waste materials, including used PPE, in the designated hazardous waste container.
  - Wash hands thoroughly with soap and water after handling the chemical.

## Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **Dimethyl adipate-d4-1**.

## Safe Handling and Disposal Workflow for Dimethyl Adipate-d4-1

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Dimethyl adipate-d4-1**.

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Address: 3281 E Guasti Rd

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